

Molybdenum-Nickel Alloys in Chemical Processing: Application Notes and Protocols

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Compound of Interest

Compound Name: Molybdenum;nickel

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Introduction to Molybdenum-Nickel Alloys

Molybdenum-nickel (Ni-Mo) alloys, primarily belonging to the Hastelloy® B family of alloys, are renowned for their exceptional corrosion resistance in aggressive, reducing chemical environments.[1][2] This characteristic makes them indispensable materials of construction in the chemical processing, pharmaceutical, and petrochemical industries.[3][4] The high molybdenum content, typically ranging from 27% to 32%, imparts outstanding resistance to non-oxidizing acids such as hydrochloric acid (HCl) and sulfuric acid (H₂SO₄) across a wide range of concentrations and temperatures.[5][6] These alloys are particularly well-suited for applications where stainless steels and other nickel-based alloys would fail.[4]

This document provides detailed application notes and experimental protocols for the utilization of molybdenum-nickel alloys, with a focus on Hastelloy B-3® (UNS N10675), a thermally stable and highly corrosion-resistant grade.[7][8]

Key Applications in Chemical Processing

Molybdenum-nickel alloys are specified for critical components in various chemical processes due to their ability to withstand harsh conditions, ensuring process purity and equipment longevity.

Common Applications:

- **Reactors and Vessels:** Used for the construction of reactors and pressure vessels that handle corrosive chemicals, particularly in the production of acetic acid, herbicides, and insecticides.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- **Piping and Fittings:** Essential for piping systems that transport hot, concentrated acids and other corrosive process fluids, preventing leaks and costly downtime.[\[3\]](#)[\[4\]](#)
- **Pumps and Valves:** Critical components like pumps and valves that are in direct contact with corrosive slurries and fluctuating process conditions benefit from the durability of Ni-Mo alloys.[\[3\]](#)[\[9\]](#)
- **Heat Exchangers:** Their ability to maintain mechanical and chemical integrity at elevated temperatures makes them suitable for heat exchangers in various chemical and pharmaceutical processes.[\[3\]](#)[\[9\]](#)
- **Waste Treatment:** Utilized in waste treatment and environmental control systems, such as flue gas desulfurization, where exposure to corrosive substances is constant.[\[3\]](#)

Material Properties of Hastelloy B-3® (UNS N10675)

Understanding the chemical composition and mechanical properties of these alloys is crucial for proper material selection and equipment design.

Chemical Composition

The following table outlines the typical chemical composition of Hastelloy B-3®.

Element	Content (%)
Nickel (Ni)	65.0 min
Molybdenum (Mo)	27.00 - 32.00
Iron (Fe)	1.0 - 3.0
Chromium (Cr)	1.00 - 3.00
Cobalt (Co)	3.0 max
Tungsten (W)	3.0 max
Manganese (Mn)	3.0 max
Aluminum (Al)	0.50 max
Titanium (Ti)	0.20 max
Silicon (Si)	0.10 max
Carbon (C)	0.01 max
Copper (Cu)	0.20 max
Source:[8]	

Mechanical Properties (Annealed Condition at Room Temperature)

Property	Typical Value
Ultimate Tensile Strength	125 KSI (860 MPa)
Yield Strength (0.2% offset)	60 KSI (420 MPa)
Elongation	50%
Density	9.22 g/cm ³
Melting Range	1370 - 1418 °C
Modulus of Elasticity (Tension)	31.4 x 10 ³ KSI (216 GPa)
Source:[8][10]	

Corrosion Resistance Data

The primary advantage of molybdenum-nickel alloys is their superior performance in reducing acid environments. The following tables summarize corrosion rate data for Hastelloy B-3® in hydrochloric and sulfuric acids.

Corrosion Rate in Hydrochloric Acid (HCl)

Concentration (wt%)	Temperature (°C)	Corrosion Rate (mm/y)
1 - 5	Near Boiling	< 0.5
20	Boiling	< 0.5
0 - 20	Up to Boiling Point	< 0.1
> 20	~40	< 0.1

Source:[[11](#)]

Corrosion Rate in Sulfuric Acid (H₂SO₄)

Concentration (wt%)	Temperature (°C)	Corrosion Rate (mm/y)
1 - 5	Near Boiling	< 0.5
20	Boiling	< 0.1
50	Boiling	< 0.1
80	Boiling	< 0.1

Source:[[11](#)]

Note: Corrosion rates are based on laboratory tests in reagent-grade acids. The presence of oxidizing impurities, such as ferric (Fe³⁺) or cupric (Cu²⁺) ions, can significantly increase the corrosion rate of Ni-Mo alloys.[[2](#)] In such environments, a nickel-chromium-molybdenum alloy may be a more suitable choice.

Experimental Protocols for Corrosion Testing

To evaluate the suitability of molybdenum-nickel alloys for specific applications, standardized corrosion testing is essential. The following protocols are based on widely accepted ASTM standards.

Protocol 1: Laboratory Immersion Corrosion Testing (Based on ASTM G31)

This protocol outlines the procedure for determining the corrosion rate of a material in a specific chemical environment through weight loss measurement.

Objective: To determine the general corrosion rate of a molybdenum-nickel alloy in a simulated chemical process fluid.

Materials and Equipment:

- Test coupons of the molybdenum-nickel alloy with known surface area and weight.
- Test solution (e.g., specific concentration of HCl or H₂SO₄).
- Glass corrosion test flask with a condenser.
- Temperature-controlled water bath or heating mantle.
- Analytical balance (accurate to 0.1 mg).
- Desiccator.
- Cleaning solutions (e.g., acetone, deionized water).

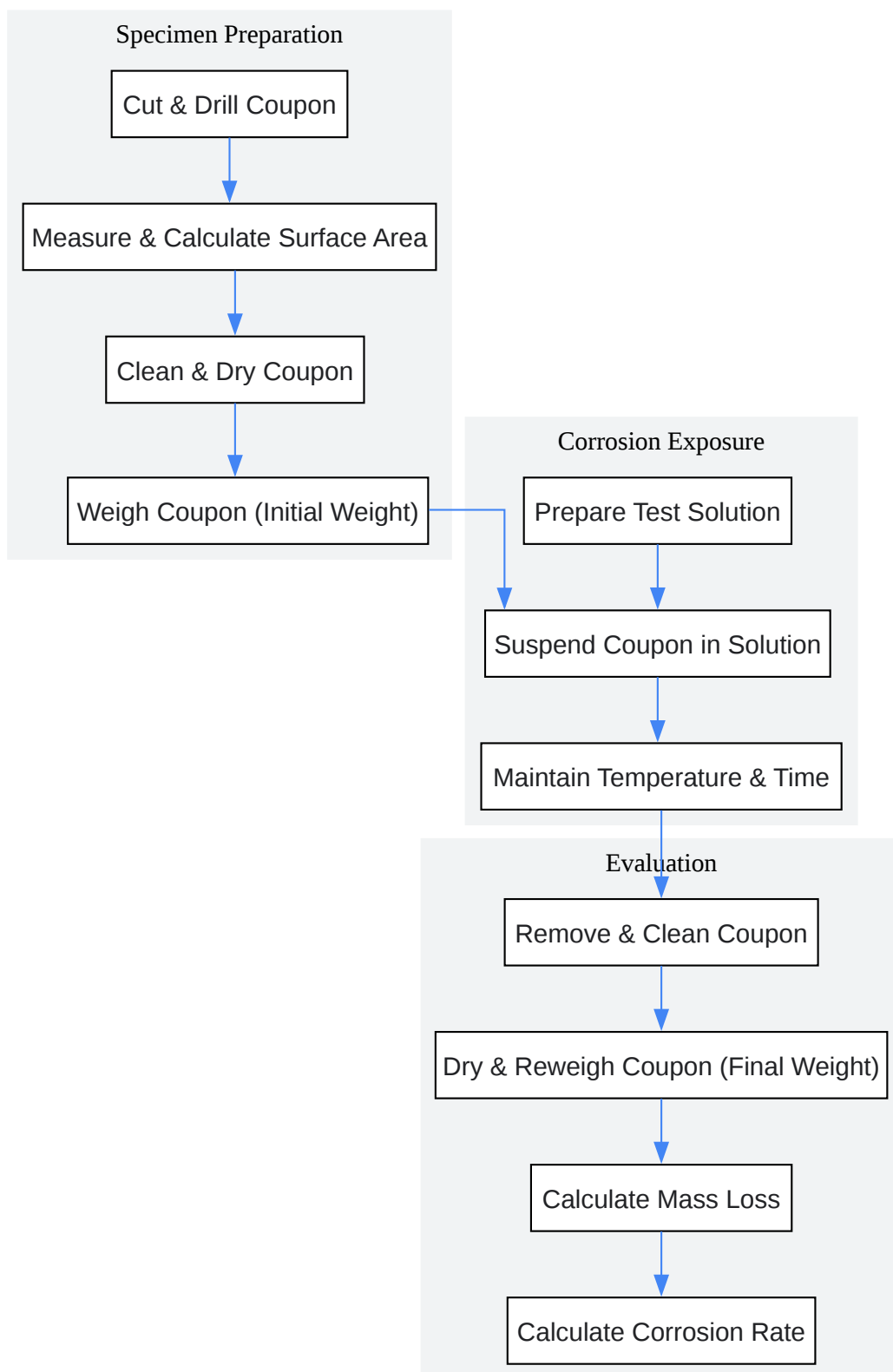
Procedure:

- Specimen Preparation:
 - Cut test coupons to a standard size (e.g., 50 x 25 x 3 mm).
 - Drill a hole for suspension.
 - Measure the dimensions of each coupon to calculate the surface area.

- Clean the coupons thoroughly with a suitable solvent (e.g., acetone), rinse with deionized water, and dry.
- Weigh each coupon to the nearest 0.1 mg.
- Test Setup:
 - Pour the test solution into the corrosion flask. The volume should be sufficient to fully immerse the coupon (typically 20-30 mL per cm² of coupon surface area).
 - Suspend the coupon in the solution using a glass hook or PTFE thread. Ensure the coupon does not touch the sides or bottom of the flask.
 - Place the flask in the temperature-controlled bath and attach the condenser.
- Exposure:
 - Heat the solution to the desired test temperature and maintain it for the specified duration (e.g., 24, 48, or 96 hours).[\[12\]](#)
- Post-Exposure Cleaning and Evaluation:
 - After the exposure period, remove the coupon from the solution.
 - Carefully clean the coupon to remove all corrosion products. This may involve chemical cleaning as specified in ASTM G1.
 - Rinse the coupon with deionized water and then with acetone.
 - Dry the coupon in a desiccator.
 - Reweigh the coupon to the nearest 0.1 mg.
- Corrosion Rate Calculation:
 - Calculate the corrosion rate in millimeters per year (mm/y) using the following formula:
Corrosion Rate (mm/y) = (K × W) / (A × T × D) Where:
 - K = constant (8.76 × 10⁴)

- W = mass loss in grams
- A = surface area in cm^2
- T = exposure time in hours
- D = density of the alloy in g/cm^3 (9.22 g/cm^3 for Hastelloy B-3®)

Workflow Diagram:



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Figure 1: Workflow for Laboratory Immersion Corrosion Testing.

Protocol 2: Electrochemical Corrosion Testing (Potentiodynamic Polarization)

This protocol provides a more rapid assessment of corrosion behavior by measuring the electrochemical response of the alloy in a corrosive environment.

Objective: To determine the corrosion potential (E_{corr}), corrosion current density (i_{corr}), and pitting susceptibility of a molybdenum-nickel alloy.

Materials and Equipment:

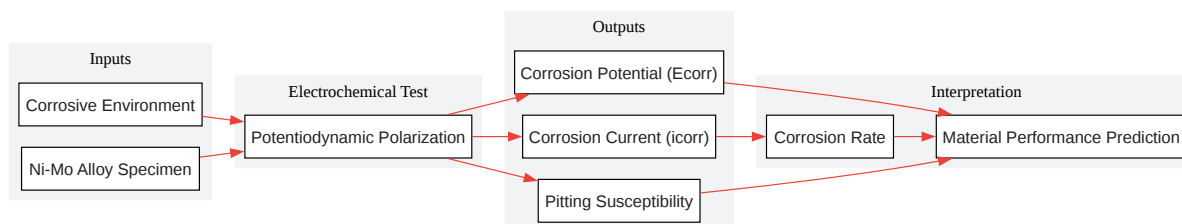
- Potentiostat.
- Electrochemical cell with a three-electrode setup:
 - Working electrode (the Ni-Mo alloy specimen).
 - Reference electrode (e.g., Saturated Calomel Electrode - SCE).
 - Counter electrode (e.g., platinum or graphite).
- Test solution.
- Deaeration equipment (e.g., nitrogen or argon gas).

Procedure:

- Specimen and Cell Preparation:
 - Prepare a small, flat specimen of the Ni-Mo alloy, typically with a surface area of 1 cm².
 - Mount the specimen in a holder, exposing only the test surface.
 - Polish the exposed surface to a mirror finish (e.g., using successively finer grades of silicon carbide paper and diamond paste).
 - Clean the specimen with a solvent and rinse with deionized water.

- Assemble the electrochemical cell with the three electrodes and the test solution.
- Deaeration and Stabilization:
 - Deaerate the test solution by bubbling with an inert gas (e.g., nitrogen) for at least 30 minutes to remove dissolved oxygen.
 - Immerse the working electrode in the solution and allow the open-circuit potential (OCP) to stabilize (typically for 1 hour).
- Potentiodynamic Polarization Scan:
 - Set the potentiostat to scan the potential from a cathodic value (e.g., -250 mV vs. OCP) to an anodic value (e.g., +1200 mV vs. OCP) at a slow, constant scan rate (e.g., 0.167 mV/s).
 - Record the resulting current density as a function of the applied potential.
- Data Analysis:
 - Plot the data as a Tafel plot (log of current density vs. potential).
 - Determine the corrosion potential (E_{corr}) at the point of zero current.
 - Extrapolate the linear portions of the anodic and cathodic branches of the curve back to E_{corr} to determine the corrosion current density (i_{corr}).
 - Calculate the corrosion rate from i_{corr} using the Faraday's law.
 - Examine the anodic branch for a breakdown potential, which indicates the onset of pitting corrosion.

Logical Relationship Diagram:



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Figure 2: Logical flow of electrochemical corrosion testing.

Conclusion

Molybdenum-nickel alloys are high-performance materials that offer unparalleled corrosion resistance in demanding chemical processing environments, particularly in the presence of reducing acids. Proper material selection, guided by accurate corrosion data and standardized testing protocols, is critical to ensuring the safety, reliability, and cost-effectiveness of chemical processes. The information and protocols provided in this document serve as a valuable resource for researchers, scientists, and engineers involved in the design and operation of equipment for the chemical and pharmaceutical industries.

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